Pefloxacin Mesylate Dihydrate molecular descriptors

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

Cat. No.: S538880

Get Quote

Molecular Descriptors and Chemical Data

The table below consolidates the fundamental molecular and chemical identifiers for **Pefloxacin Mesylate Dihydrate**, which are crucial for database searches, regulatory filings, and computational modeling.

Descriptor Category	Details for Pefloxacin Mesylate Dihydrate
Systematic IUPAC Name	1-ethyl-6-fluoro-7-(4-methylpiperazin-1-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid methanesulfonic acid dihydrate [1]
CAS Registry Number	149676-40-4 [2] [1] [3]
Molecular Formula	$C_{17}H_{20}FN_3O_3 \cdot CH_4O_3S \cdot 2H_2O$ [2] [4] [5]
SMILES Notation	`0.0.CS(0)(=0)=0.CCN1C=C(C(0)=0)C(=0)c2cc(F)c(cc12)N3CCN(C)CC3` [3] [6]
InChI Key	LEULAXMUNMRLPW-UHFFFAOYSA-N [1] [3] [6]

© 2026 Smolecule. All rights reserved.

Descriptor Category	Details for Pefloxacin Mesylate Dihydrate
Average Molecular Weight	465.49 g/mol [1] [4]
Monoisotopic Mass	465.158114211 g/mol [1]
Pharmacopoeia Status	European Pharmacopoeia (EP) Reference Standard [3]

Predicted Physicochemical Properties

The following table lists key predicted physicochemical properties that influence the compound's behavior in biological systems, such as solubility, membrane permeability, and bioavailability.

Property	Predicted Value	Source/Prediction Method
logP (Partition Coefficient)	0.88 [1]	Chemaxon
Water Solubility	1.23 mg/mL [1]	ALOGPS
pKa (Strongest Acidic)	5.66 [1]	Chemaxon
pKa (Strongest Basic)	6.47 [1]	Chemaxon
Physiological Charge	-1 [1]	Chemaxon
Polar Surface Area (PSA)	64.09 $Å^2$ [1]	Chemaxon
Rule of Five Compliance	Yes [1]	-
Hydrogen Bond Acceptor Count	6 [1]	-
Hydrogen Bond Donor Count	1 [1]	-

© 2026 Smolecule. All rights reserved.

Experimental Protocol: Toxicity Assessment in Zebrafish Embryos

For researchers studying ecotoxicology or developmental toxicity, the following validated protocol using zebrafish embryos as a model organism can be directly applied [7].

- **Test Organism**: Wild-type zebrafish (*Danio rerio*). The study used embryos from spawns with a fertilization rate higher than **95%** [7].
- **Exposure Setup**:
  - **Test Compound**: **Pefloxacin Mesylate Dihydrate** (≥99% purity) stock solution (0.1 mol/L in ultrapure water), stored at **4°C** [7].
  - **Reconstituted Buffer (RB)**: Used as the exposure and control medium, prepared according to **ISO 6341-1982** standards [7].
  - **Exposure Design**: Six embryos were incubated in 1.0 mL of solution. Both a control group (in RB only) and experimental groups (in different PFLX concentrations) were run with **5 replicates** each (30 embryos per group) [7].
- **Culture Conditions**: Incubated at **26 ± 0.5°C** with a 12-hour light/12-hour dark photoperiod. Embryos were not fed during the experiment [7].
- **Endpoint Measurements**:
  - **Embryo Mortality**: Recorded daily. Death was judged by the absence of a heartbeat, body movements, and reaction to stimulation [7].
  - **Hatching Rate**: Monitored and recorded [7].
  - **Heart Rate**: Measured in randomly selected embryos/larvae [7].
  - **Teratogenic Effects**: Malformations and developmental abnormalities were observed and recorded [7].
- **Analytical Verification**: The study used **HPLC with a fluorescence detector** and a **C18 reversed-phase column** to confirm exposure concentrations [7].
- **Ethical Note**: Post-experiment, zebrafish were euthanized by overexposure to tricaine mesylate (0.3 mg/mL), in accordance with American Veterinary Medical Association (AVMA) guidelines [7].

Mechanism of Action Workflow

The diagram below illustrates the key steps in the antibacterial mechanism of **Pefloxacin Mesylate Dihydrate**, from cellular entry to bacterial cell death.

© 2026 Smolecule. All rights reserved.

Click to download full resolution via product page

This workflow is consistent with findings that pefloxacin is "strongly bactericidal," causing DNA strand breaks and inducing the SOS response that ultimately leads to filamentation and cell death [4].

Research Applications and Handling Notes

© 2026 Smolecule. All rights reserved.

- **Primary Research Use**: An **analog of norfloxacin** and a **broad-spectrum fluoroquinolone** antibacterial. It is highly active against *Staphylococcus aureus*, *E. coli*, other enterobacteria, and *Pseudomonas aeruginosa* [2] [3] [6].
- **In Vitro Solubility**:
  - **Water**: 67 mg/mL [4]
  - **DMSO**: 9 mg/mL (19.33 mM). Note that moisture-absorbing DMSO reduces solubility [4].
- **Storage and Handling**: The product should be stored tightly closed at **2-8°C** and is light sensitive [3] [6] [5]. As a pharmaceutical primary standard, it is intended for use in laboratory tests as prescribed by the European Pharmacopoeia [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Pefloxacin mesylate dihydrate [go.drugbank.com]

2. Pefloxacin mesylate dihydrate [toxby.design]

3. Pefloxacin mesilate dihydrate [sigmaaldrich.com]

4. Pefloxacin Mesylate Dihydrate | Topoisomerase inhibitor [selleckchem.com]

5. Pefloxacin Mesylate Dihydrate [goldbio.com]

6. Pefloxacin 149676-40-4 [sigmaaldrich.com]

7. Toxic Effects and Mechanism of Pefloxacin on the Early ... [mdpi.com]

To cite this document: Smolecule. [Pefloxacin Mesylate Dihydrate molecular descriptors]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b538880#pefloxacin-mesylate-dihydrate-molecular-descriptors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.